

SR-1277: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: SR-1277
Cat. No.: B10763949

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For Researchers, Scientists, and Drug Development Professionals

Abstract

SR-1277 is a potent and highly selective inhibitor of Casein Kinase 1 δ/ϵ (CK1 δ/ϵ), with IC₅₀ values of 49 nM and 260 nM, respectively. It has demonstrated significant antiproliferative activity against various cancer cell lines, making it a valuable tool for cancer research and drug development. This document provides detailed application notes and protocols for the solubility and preparation of stock solutions of **SR-1277**, along with an overview of its known signaling pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SR-1277** is provided in the table below.

Property	Value
Chemical Name	SR-1277
Target	Casein Kinase 1 δ/ϵ (CK1 δ/ϵ)
IC50 Values	CK1 δ : 49 nM, CK1 ϵ : 260 nM
Molecular Formula	C ₂₁ H ₁₉ N ₅ O ₂
Molecular Weight	385.41 g/mol
Appearance	Crystalline solid
Storage Temperature	-20°C

Solubility Data

SR-1277 is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol. It is sparingly soluble in aqueous buffers. The table below summarizes the approximate solubility in common laboratory solvents.

Solvent	Approximate Solubility
DMSO	≥ 20 mg/mL
Ethanol	≥ 2 mg/mL
Water	Insoluble

Note: For maximum solubility in aqueous buffers, it is recommended to first dissolve **SR-1277** in an organic solvent like DMSO and then dilute with the aqueous buffer of choice.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR-1277** in DMSO.

Materials:

- **SR-1277** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

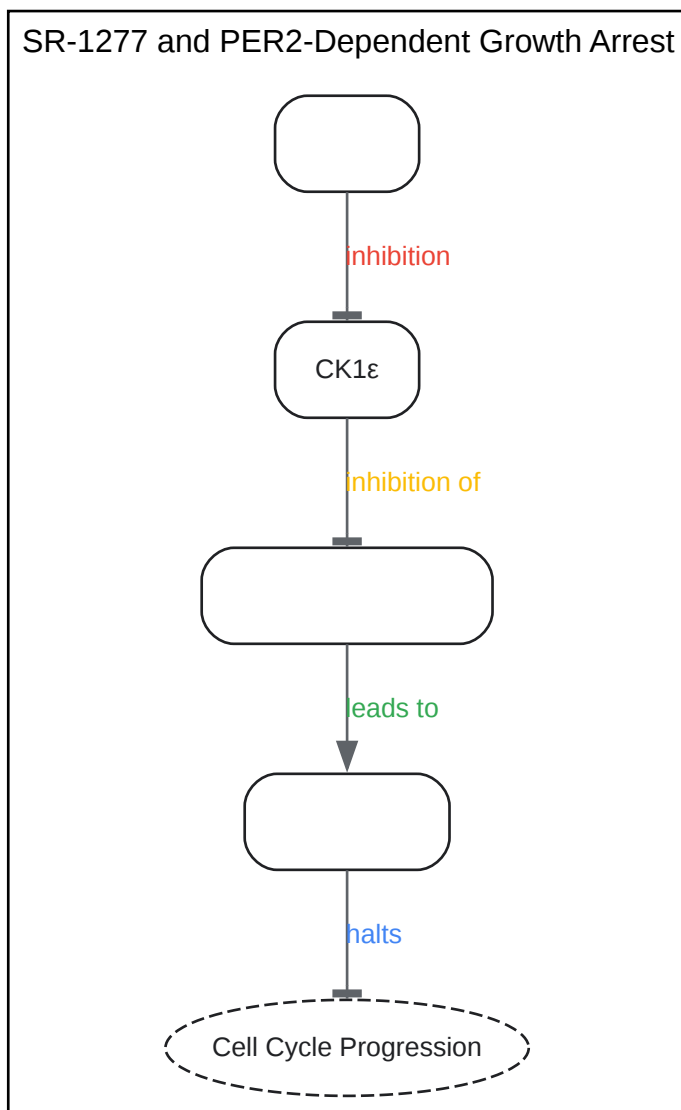
- **Weighing the Compound:** Carefully weigh out a precise amount of **SR-1277** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.854 mg of **SR-1277** (Molecular Weight = 385.41 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **SR-1277** powder. For a 10 mM solution, if you weighed 3.854 mg, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

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Caption: **SR-1277** induces ULK1-mediated autophagy.

PER2-Dependent Growth Arrest

CK1 ϵ is known to phosphorylate the circadian clock protein PERIOD2 (PER2), which plays a role in cell cycle regulation. Inhibition of CK1 ϵ can lead to a PER2-dependent growth arrest in cancer cells.



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Caption: **SR-1277**'s role in PER2-dependent growth arrest.

Safety Precautions

SR-1277 is for research use only and not for human or veterinary use. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid

inhalation of dust and contact with skin and eyes. In case of contact, wash immediately with plenty of water. Consult the Safety Data Sheet (SDS) for complete safety information.

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